

# 1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile

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## An In-depth Technical Guide on 1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of novel heterocyclic compounds is paramount. This guide focuses on the chemical identity of **1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile**, a molecule of significant interest in medicinal chemistry.

Synonyms: 5-Cyano-7-azaindole

## Chemical Identity and Structure

**1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile** is a heterocyclic aromatic compound.<sup>[1][2][3]</sup> Its structure is characterized by a fused bicyclic system where a pyrrole ring is fused to a pyridine ring. A nitrile group is substituted at the 5th position of this fused ring system.

Table 1: Key Chemical Data for **1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile**

Parameter	Value	Reference
Molecular Formula	C8H5N3	[1][2][3]
Molecular Weight	143.15 g/mol	[2][3]
IUPAC Name	1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile	[2]
CAS Number	517918-95-5	[3]
SMILES	<chem>N#Cc1cnc2[nH]ccc2c1</chem>	[3]
InChI Key	N/A	

Note: "N/A" indicates that the InChI Key was not explicitly found in the top search results.

## Visual Representation of Chemical Structure

To facilitate a clear understanding of the molecular architecture, the following diagram illustrates the chemical structure of **1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile**, generated using the Graphviz DOT language.

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## References

- 1. 1H-Pyrrolo(2,3-b)pyridine-5-carbonitrile | C8H5N3 | CID 11788355 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. 1H-Pyrrolo[2,3-b]pyridine-5-carbonitrile - Amerigo Scientific [amerigoscientific.com]
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